

Comprehensive Technical Guide: Molecular Weight, Solubility, and Handling of Fmoc-Asn-ol

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Compound of Interest

Compound Name: *fmoc-Asparaginol*

Cat. No.: *B13391060*

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Executive Summary

Fmoc-Asn-ol (Fmoc-L-asparaginol) is a highly specialized amino alcohol derivative utilized extensively in solid-phase peptide synthesis (SPPS), bioconjugation, and the development of novel therapeutics targeting oncology and immunology[1]. Because the C-terminal carboxylic acid is reduced to an alcohol, Fmoc-Asn-ol acts as a critical intermediate for asymmetric synthesis, chiral auxiliaries, and modifying peptide linkages[2]. This whitepaper provides researchers and drug development professionals with an authoritative breakdown of its physicochemical properties, thermodynamic solubility profile, and field-proven experimental protocols.

Chemical Identity and Molecular Weight Analysis

Understanding the structural constraints of Fmoc-Asn-ol is the first step in predicting its behavior in organic synthesis.

- Chemical Name: (2R)-4-amino-2-(9H-fluoren-9-ylmethoxycarbonylamino)butanoic acid (Note: IUPAC nomenclature often identifies it as 9H-fluoren-9-ylmethyl N-(2S)-4-amino-1-hydroxy-4-oxobutan-2-ylcarbamate)[3][4].

- Molecular Formula: $C_{19}H_{20}N_2O_4$ [\[3\]](#).
- Molecular Weight: 340.37 g/mol [\[3\]](#)[\[5\]](#).
- CAS Number: 201484-12-0 (also referenced as 260450-76-8)[\[2\]](#)[\[3\]](#).

Structural Causality

The molecule consists of three functional domains that dictate its reactivity and physical state:

- The Fmoc Protecting Group: A bulky, highly hydrophobic fluorenyl ring system. It provides excellent acid stability and UV absorbance (useful for reaction monitoring) but drastically reduces aqueous solubility[\[6\]](#).
- The Asparagine Side Chain: Contains a terminal amide group capable of acting as both a hydrogen bond donor and acceptor.
- The Reduced C-Terminus (Alcohol): Replaces the standard amino acid carboxyl group with a hydroxyl group ($-CH_2OH$). This bifunctionality makes it an essential chiral ligand and building block for aza-sugars and targeted delivery systems[\[2\]](#)[\[4\]](#).

Table 1: Physicochemical Properties Summary

Property	Value	Analytical Implication
Molecular Weight	340.37 g/mol	Requires 34.04 mg per 1 mL for a 100 mM stock solution.
Formula	$C_{19}H_{20}N_2O_4$	Mass spectrometry will show an $[M+H]^+$ peak at ~ 341.37 m/z.
Purity Standard	>98% (HPLC)	Ensures minimal side-reactions during SPPS coupling steps.
Storage Temperature	-20°C (Desiccated)	Prevents premature Fmoc cleavage or oxidation of the alcohol.

Thermodynamic Solubility Profile

The solubility of Fmoc-protected amino alcohols is a critical parameter. Poor solubility leads to incomplete coupling reactions, deletion sequences, and severe purification bottlenecks[7].

The Solvation Mechanism

Fmoc-Asn-ol is insoluble in water[7]. The hydrophobic bulk of the Fmoc group thermodynamically overpowers the hydrogen-bonding potential of the side-chain amide and the C-terminal alcohol. To achieve dissolution, the solvent must possess a high dielectric constant and strong dipole moment to disrupt the intermolecular hydrogen bonds of the crystal lattice while simultaneously solvating the non-polar fluorenyl system.

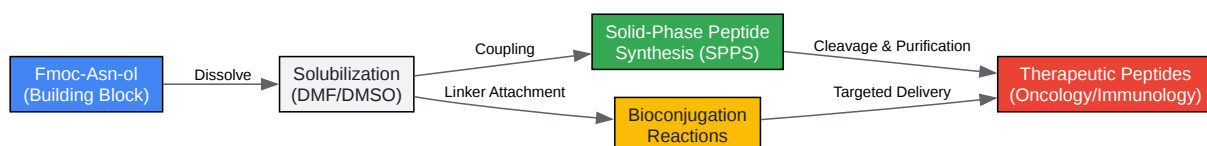
- **Polar Aprotic Solvents (Optimal):** Dimethylformamide (DMF), N-Methyl-2-pyrrolidone (NMP), and Dimethyl sulfoxide (DMSO) are the gold standards. They act as excellent hydrogen bond acceptors without donating protons, perfectly accommodating the Fmoc-amino alcohol[7].
- **Chlorinated Solvents (Moderate):** Dichloromethane (DCM) is often used in peptide synthesis, though Fmoc-Asn-ol may require a co-solvent (like DMF) to achieve complete saturation[7].
- **Green Solvents (Emerging):** Solvents like PolarClean and Triethyl phosphate (TEP) are increasingly replacing toxic DMF in SPPS, showing excellent capacity (>0.4 M) to dissolve Fmoc-protected derivatives[8].

Table 2: Solvent Compatibility Matrix

Solvent Class	Specific Solvent	Solubility Status	Mechanistic Rationale
Polar Aprotic	DMF, DMSO, NMP	Highly Soluble	Strong dipole moments disrupt H-bonds; standard for SPPS.
Chlorinated	DCM	Soluble	Good for swelling resins; may require DMF dropwise for full dissolution.
Protic (Polar)	Methanol, Ethanol	Very Slightly Soluble	Large non-polar Fmoc group resists protic solvation at room temp.
Aqueous	Water, Buffers	Insoluble	Hydrophobic exclusion by the fluorenyl ring system.

Experimental Workflows and Methodologies

The following protocols are designed as self-validating systems to ensure maximum yield and prevent reagent degradation.



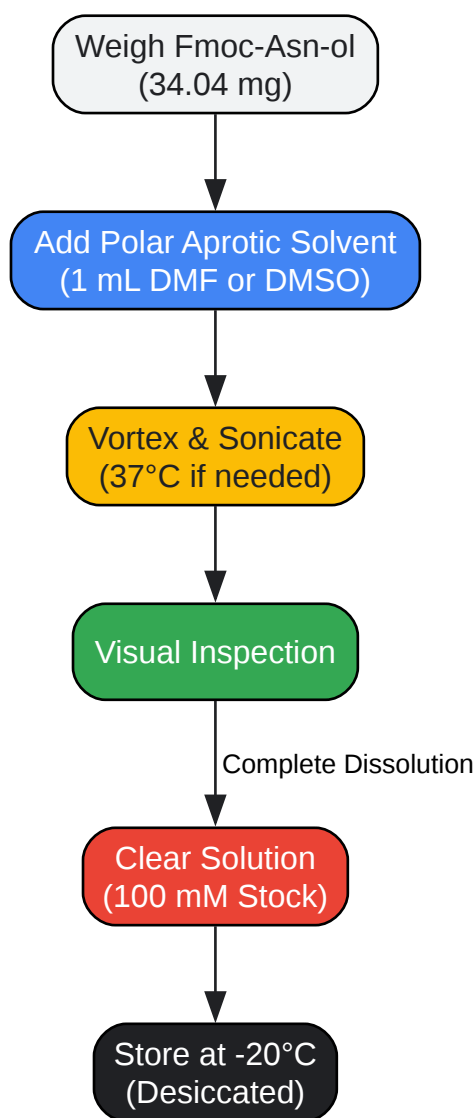
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Caption: Workflow of Fmoc-Asn-ol from solubilization to therapeutic peptide development.

Protocol 1: Preparation of a 100 mM Stock Solution

For pharmacological research and synthetic precursor generation, a standardized stock solution ensures reproducibility[3].

- **Calculation:** The molecular weight is 340.37 g/mol . To prepare 1 mL of a 100 mM solution, weigh exactly 34.04 mg of Fmoc-Asn-ol powder.
- **Solvent Addition:** Transfer the powder to a sterile, amber glass vial (to protect the UV-sensitive Fmoc group from prolonged light exposure). Add 1.0 mL of anhydrous DMSO or DMF[7].
- **Agitation:** Vortex the solution vigorously for 60 seconds.
- **Thermal Troubleshooting:** If the solution remains cloudy (indicating incomplete dissolution), warm the sealed tube in a water bath at 37°C and place it in an ultrasonic bath for 5–10 minutes[3]. The thermal energy overcomes the lattice enthalpy of the solid.
- **Storage:** Aliquot the clear solution into single-use vials to prevent freeze-thaw degradation. Store at -20°C[3]. Note: Long-term storage in solution is generally not recommended; use within a few months[9].



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Caption: Step-by-step logic for preparing and storing Fmoc-Asn-ol stock solutions.

Protocol 2: Empirical Solubility Determination

Because solubility can fluctuate based on temperature and specific lot purity, empirical determination is often required before scaling up bioconjugation reactions^[7].

- Initial Setup: Label a series of glass vials with the target solvents (e.g., DMF, NMP, DCM). Add exactly 1.0 mL of the respective solvent to each vial^[7].

- Incremental Addition: Weigh out 5.0 mg increments of Fmoc-Asn-ol. Add the first 5.0 mg to the solvent.
- Equilibration: Seal the vial and agitate using a vortex mixer for 2 minutes.
- Observation & Iteration: If the solution is completely clear, add another 5.0 mg increment. Repeat this process until a small amount of solid remains undissolved after prolonged agitation (the saturation point)[7].
- Calculation: Sum the total mass of dissolved Fmoc-Asn-ol and divide by the solvent volume to determine the empirical solubility limit in mg/mL.

Conclusion

Fmoc-Asn-ol (MW: 340.37 g/mol) is an indispensable chiral building block in modern medicinal chemistry. Its highly hydrophobic Fmoc group necessitates the use of strong polar aprotic solvents (DMF, DMSO) for successful solubilization. By strictly adhering to temperature-controlled sonication protocols and proper -20°C storage conditions, researchers can ensure high-fidelity coupling and prevent the degradation of this critical intermediate.

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